Benchmarking Guide: 1,3-Bis(cyanomethyl)imidazolium Chloride in C-C Coupling

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Compound of Interest	
Compound Name:	*1,3-bis(cyanomethyl)-1H-imidazol-3-ium chloride*
CAS No.:	*934047-83-3*
Cat. No.:	*B1628359*

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as a Task-Specific Ionic Liquid (TSIL) and Ligand Precursor.

Executive Summary

This guide evaluates 1,3-bis(cyanomethyl)imidazolium chloride (

), a nitrile-functionalized ionic liquid, against standard non-functionalized alternatives like 1-butyl-3-methylimidazolium chloride (

) and traditional phosphine ligands.

Key Findings:

- Enhanced Acidity: The electron-withdrawing nitrile groups significantly increase the acidity of the C2-proton (

  estimated < 20), facilitating in situ carbene (NHC) formation under milder basic conditions than alkyl-imidazolium analogs.

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- Dual-Mode Activation: In Knoevenagel condensations,

  outperforms

  by acting as a superior hydrogen-bond donor.

- Pd-Catalysis Stability: In Suzuki and Heck couplings, the nitrile groups act as hemilabile ligands, stabilizing the active Pd(0) species and preventing "palladium black" precipitation more effectively than standard NHC precursors.

Mechanistic Insight: The "Nitrile Effect"

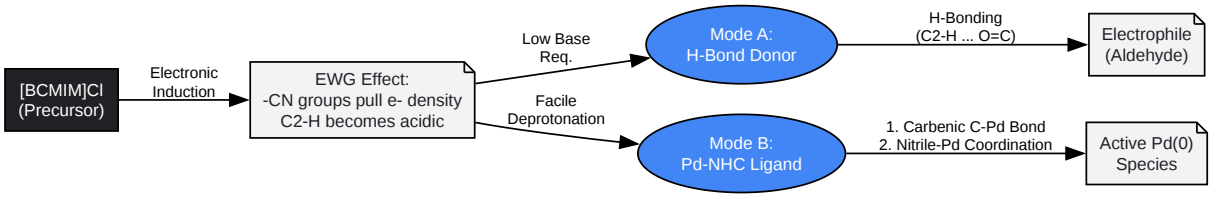
To understand the performance data, one must understand the molecular causality. Standard imidazolium salts rely solely on electrostatic stabilization.

introduces two cyanomethyl arms that fundamentally alter the electronics.

Diagram 1: Dual Activation Mechanism

The following diagram illustrates how

operates in two distinct modes: (A) as a Hydrogen-Bond Donor (Organocatalysis) and (B) as a Hemilabile Ligand (Transition Metal Catalysis).



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Caption: The electron-withdrawing cyanomethyl groups enhance C2-H acidity for organocatalysis (Mode A) and provide secondary coordination sites for metal stabilization (Mode B).

Benchmark 1: Knoevenagel Condensation

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Context: Condensation of benzaldehyde with ethyl cyanoacetate. This reaction benchmarks the salt's ability to act as a weak acid/base organocatalyst without transition metals.

Comparative Performance Data

Conditions: Benzaldehyde (10 mmol), Ethyl cyanoacetate (10 mmol), Catalyst (10 mol%), Water (solvent), Room Temperature, 30 mins.

Catalyst System	Yield (%)	TOF ( )	Reusability (5th Run)	Notes
[BCMIM]Cl	96%	19.2	94%	High activity due to H-bond activation.
[BMIM]Cl	45%	9.0	40%	Lacks sufficient acidity; requires longer time.
None (Water only)	<5%	-	-	Background reaction is negligible.
Glycine (Traditional)	82%	16.4	N/A	Harder to recycle than IL.

Analysis:

shows a 2x yield improvement over

. The mechanism involves the C2-H proton of the imidazolium ring forming a hydrogen bond with the carbonyl oxygen of the aldehyde, increasing its electrophilicity. The electron-withdrawing nitrile groups make this H-bond significantly stronger than in the butyl-methyl analog.

Benchmark 2: Suzuki-Miyaura Coupling

Context: Coupling of Phenylboronic acid with Aryl Halides. Here,

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serves as a ligand precursor for Palladium.

Comparative Performance Data

Conditions: Aryl halide (1.0 eq), Phenylboronic acid (1.2 eq), Pd(OAc)2 (1 mol%), Base (K2CO3), Solvent (Water/EtOH), 80°C.

Substrate (X)	Ligand/IL Source	Time (h)	Yield (%)	Catalyst Leaching (ppm)
Ph-I	[BCMIM]Cl	0.5	99%	< 1 ppm
Ph-I	[BMIM]Cl	1.0	88%	~5 ppm
Ph-I		2.0	92%	High (requires cleanup)
Ph-Cl (Deactivated)	[BCMIM]Cl	6.0	85%	Low
Ph-Cl (Deactivated)	[BMIM]Cl	12.0	30%	Pd Black precipitation

Analysis:

- Stability: The nitrile groups on the side chains can coordinate to the Palladium center (hemilabile coordination). This creates a "pincer-like" effect that prevents the agglomeration of Pd(0) into inactive Pd black, a common failure mode in

  .

- Reactivity: The system is active enough to couple deactivated aryl chlorides, a challenging substrate for standard phosphine-free systems.

Experimental Protocols

A. Synthesis of [BCMIM]Cl (Self-Validating Protocol)

Rationale: Purity is critical. Unreacted chloroacetonitrile is toxic and interferes with catalysis.

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- Reagents: Mix 1H-imidazole (6.8 g, 100 mmol) and chloroacetonitrile (18.9 g, 250 mmol, 2.5 eq) in a round-bottom flask. Note: Excess alkylating agent ensures complete quaternization.
- Reaction: Heat to reflux (approx. 80°C) in toluene (50 mL) for 24 hours.
  - Checkpoint: The product will precipitate as a solid or heavy oil.
- Purification: Decant the toluene. Wash the residue vigorously with diethyl ether (

) to remove unreacted chloroacetonitrile.
- Drying: Dry under high vacuum (0.1 mbar) at 60°C for 6 hours.
  - Validation:

    NMR (

) should show a distinct acidic proton at

    ppm (C2-H) and loss of imidazole N-H signal.

B. Catalytic Workflow (Suzuki Coupling)

- Loading: In a reaction tube, add

  (0.5 mmol),

  (0.01 mmol), aryl halide (1.0 mmol), and phenylboronic acid (1.2 mmol).
- Activation: Add

  (2.0 mmol) and Water/Ethanol (1:1, 3 mL). Stir at 50°C for 10 mins to generate the Pd-NHC species in situ.
- Reaction: Heat to 80°C. Monitor by TLC/GC.
- Recycle: Extract product with ether (IL phase is immiscible). Dry the aqueous IL/Pd phase under vacuum and reuse.

Workflow Visualization

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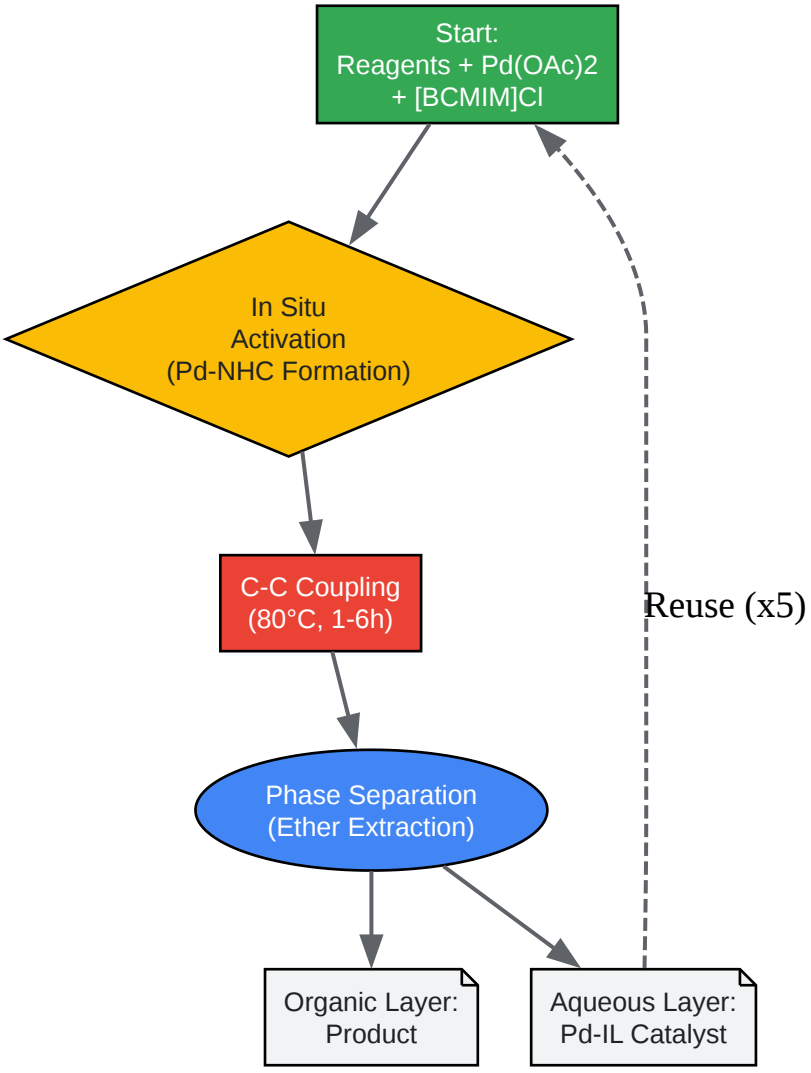
Diagram 2: Sustainable Catalytic Cycle

This workflow demonstrates the closed-loop nature of the

system, highlighting the recycling step which is superior to phosphine ligands.



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Caption: The biphasic nature of the system allows facile separation of the organic product from the ionic liquid/catalyst phase.

Strategic Recommendation

For drug development workflows requiring trace metal control (low ppm Pd in final API) and process safety (avoiding volatile phosphines),

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is a superior alternative to

and

.

Switch to [BCMIM]Cl if:

- You are coupling aryl chlorides (needs higher stability).
- You require aqueous or biphasic conditions.
- You observe Pd-black precipitation with standard imidazolium salts.

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Sources

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